

barium chlorate vs potassium chlorate stability

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Barium chlorate

CAS No.: 10294-38-9

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Quantitative Comparison of Key Properties

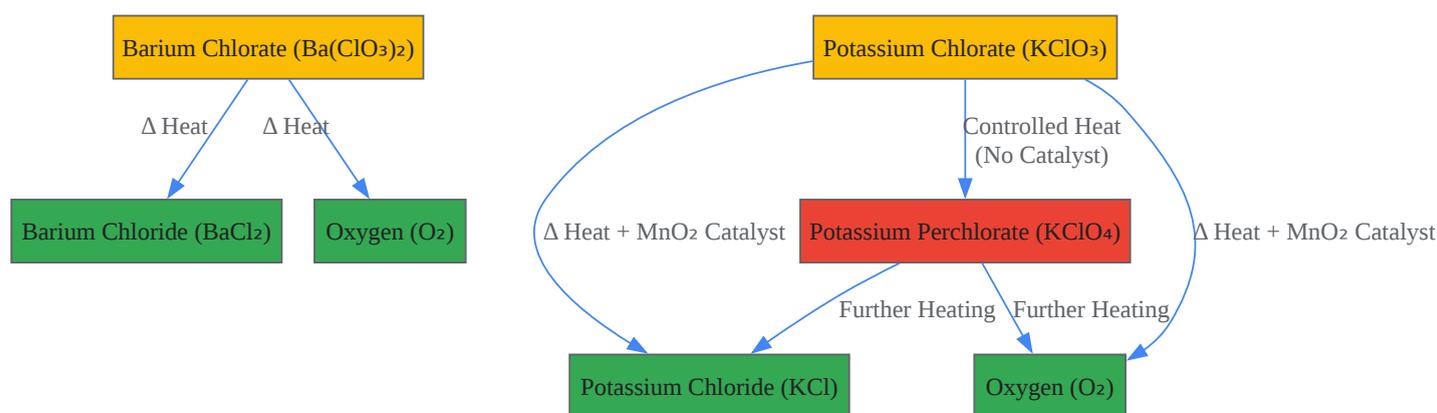
The table below summarizes core quantitative data for easy comparison, highlighting differences in thermal behavior and oxidative power.

Property	Barium Chlorate (Ba(ClO ₃) ₂)	Potassium Chlorate (KClO ₃)
Molecular Weight	304.23 g/mol (anhydrous) [1]	122.55 g/mol [2]
Oxygen Content (mass%)	31.55% [3]	39.17% [3]
Melting Point	~413.9°C (decomposes) [1]	356°C [2] [4]
Onset of Rapid Decomposition	Not explicitly found	472°C [4]
Heat of Formation (ΔH _f)	-184.4 kcal/mol [3]	-95.1 kcal/mol [3]
Heat of Decomposition	-28.0 kcal/mol [3]	-10.6 kcal/mol [3]

Property	Barium Chlorate (Ba(ClO ₃) ₂)	Potassium Chlorate (KClO ₃)
Impact Sensitivity	Explodes from strong impact [1]	Extremely shock/friction sensitive in mixtures with fuels [2]
Primary Stability Concern	Can self-ignite when wet; impact sensitive [1]	Very powerful oxidizer; unstable with sulfur, phosphorus, and organic compounds [2]

Thermal Decomposition Pathways

The decomposition processes for these chlorates are critical to understanding their stability and reactivity.



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Comparative thermal decomposition pathways for barium and potassium chlorates.

Barium chlorate decomposes directly to barium chloride and oxygen upon heating [1]. Potassium chlorate decomposition is more complex and pathway-dependent: it can decompose directly to potassium chloride and oxygen in the presence of a catalyst like manganese(IV) dioxide, or it can form potassium perchlorate as an intermediate without a catalyst [2].

Experimental Insights and Methodologies

While a full, step-by-step protocol for a direct stability comparison is not available, published research describes relevant experimental approaches.

Thermal Analysis of KClO_3 and Composites

One study used a combination of **Thermogravimetric Analysis (TG)** and **Differential Scanning Calorimetry (DSC)** to investigate the thermal decomposition of potassium chlorate and its composite with the explosive RDX [4].

- **Procedure:** The sample is heated at a controlled rate in the analyzer. **TG** measures mass change, identifying decomposition onset temperatures. **DSC** measures heat flow, identifying whether the process is endothermic or exothermic and quantifying energy release [4].
- **Key Findings:** Pure potassium chlorate melts at 356°C with an endothermic event. Its rapid exothermic decomposition begins at 472°C . For a KClO_3 -RDX composite, decomposition began at 209.9°C with a significant energy release of 1887 J/g [4].

Synthesis and Stability Observations for $\text{Ba}(\text{ClO}_3)_2$

Information on **barium chlorate** highlights stability concerns and synthesis methods that imply its reactive nature.

- **Stability Note:** **Barium chlorate** is reported to be **more stable than potassium chlorate in terms of heat of formation from the elements**. However, its decomposition releases more heat, which can more easily create a runaway reaction [3].
- **Safety Observation:** There is a documented report of a pyrotechnic mixture containing **barium chlorate** self-igniting while wet and drying in the sun [1].

Key Technical Conclusions

For a researcher or scientist, the core distinctions are:

- **Energetics:** **Barium chlorate** releases significantly more energy upon decomposition than potassium chlorate, making its reactions more vigorous [3].

- **Thermal Trigger:** Potassium chlorate has a distinct melting point before decomposition, whereas **barium chlorate** decomposes at its melting point [1] [4].
- **Compatibility:** Both are dangerous, but potassium chlorate is notoriously unstable when mixed with common fuels like sulfur or phosphorus [2]. **Barium chlorate** is impact-sensitive and can be unstable in the presence of water in some mixtures [1].

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References

1. Barium chlorate [en.wikipedia.org]
2. Potassium chlorate [en.wikipedia.org]
3. Barium Chlorate [chlorates.exrockets.com]
4. Effect of potassium chlorate on thermal decomposition ... [sciencedirect.com]

To cite this document: Smolecule. [barium chlorate vs potassium chlorate stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1507264#barium-chlorate-vs-potassium-chlorate-stability>]

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